

# A Guide to the Natural Occurrence of Substituted Propanoic Acid Derivatives

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## Compound of Interest

Compound Name: *3,3-dimethoxypropanoic Acid*

Cat. No.: *B1279342*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the natural occurrence of various substituted 3-propanoic acid derivatives. Initial investigations into the natural occurrence of **3,3-dimethoxypropanoic acid** and its derivatives did not yield any specific findings within the current body of scientific literature. However, a wealth of information is available for a range of other structurally related propanoic acid derivatives with significant biological activities and diverse natural sources. This guide focuses on these compounds, presenting a detailed summary of their origins, quantitative data, experimental protocols for their study, and their roles in biological pathways. The information is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

The derivatives covered in this guide include phenylpropanoic acids, sulfur-containing propanoic acids, and nitropropanoic acids, each with unique natural distributions and biological implications.

## Phenylpropanoic Acid Derivatives

### 3-(3,4-Dimethoxyphenyl)propionic Acid

**Natural Occurrence:** 3-(3,4-Dimethoxyphenyl)propionic acid has been reported to occur in the plant species *Stellaria dichotoma*.<sup>[1]</sup>

**Biological Activity:** While the specific biological activity of this compound from its natural source is not extensively detailed in the provided results, related phenylpropanoic acids are known to possess a range of activities, including antimicrobial and anti-inflammatory properties.[\[2\]](#)

## **Chlorinated 3-Phenylpropanoic Acid Derivatives**

**Natural Occurrence:** Several chlorinated derivatives of 3-phenylpropanoic acid have been isolated from the marine actinomycete *Streptomyces coelicolor* LY001, which was purified from the Red Sea sponge *Callyspongia siphonella*.[\[3\]](#)[\[4\]](#)[\[5\]](#) These compounds represent the first reported natural occurrence of chlorinated 3-phenylpropanoic acid derivatives.[\[3\]](#)[\[4\]](#)

The specific chlorinated derivatives isolated include:

- 3-(3,5-dichloro-4-hydroxyphenyl)propanoic acid
- 3-(3,5-dichloro-4-hydroxyphenyl)propanoic acid methyl ester
- 3-(3-chloro-4-hydroxyphenyl)propanoic acid[\[4\]](#)

**Biological Activity:** These chlorinated derivatives have demonstrated significant and selective antimicrobial activities, particularly against *Escherichia coli* and *Staphylococcus aureus*.[\[3\]](#)[\[4\]](#)[\[5\]](#)

**Experimental Protocols:**

**Isolation of Chlorinated 3-Phenylpropanoic Acid Derivatives from *Streptomyces coelicolor* LY001:**

- **Cultivation:** The actinomycete strain *Streptomyces coelicolor* LY001 is cultured.
- **Extraction:** The culture is fractionated to obtain an antimicrobial extract.
- **Chromatography:** The extract is subjected to further fractionation and purification using chromatographic techniques to isolate the individual chlorinated 3-phenylpropanoic acid derivatives.
- **Structure Elucidation:** The structures of the isolated compounds are determined using nuclear magnetic resonance (NMR) and high-resolution electrospray ionization mass spectrometry (HRESIMS).[\[3\]](#)[\[4\]](#)

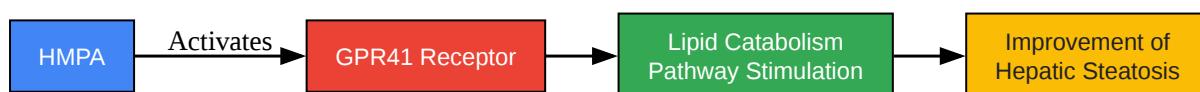
## 3-(4-Hydroxy-3-methoxyphenyl)propionic Acid (Dihydroferulic Acid)

Natural Occurrence: 3-(4-Hydroxy-3-methoxyphenyl)propionic acid (HMPA), also known as dihydroferulic acid, is found in fermented foods such as vinegar and fermented rice bran.[6] It is also a microbial metabolite produced from the degradation of dietary polyphenols like ferulic acid by gut microbiota.[6][7]

Biological Activity: HMPA has been shown to exhibit several biological activities, including:

- Enhancing grip strength and inhibiting protein catabolism induced by exhaustive exercise.[6]
- Improving hepatic lipid metabolism.[7]
- Antioxidant and anti-obesity effects.[6]

Signaling Pathway: HMPA contributes to improved hepatic lipid metabolism via the GPR41 receptor.[7]



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HMPA signaling via GPR41 receptor.

## Sulfur-Containing Propanoic Acid Derivatives

### 3-(Methylthio)propanoic Acid (MMPA)

Natural Occurrence: 3-(Methylthio)propanoic acid (MMPA) and its esters are found in a variety of natural sources. It is a key flavor compound in fruits and fermented products.[8] Notable sources include:

- Fruits: Pineapple (*Ananas comosus*) is a well-documented source of MMPA and its methyl and ethyl esters, which are significant contributors to its aroma.[8]

- Other Foods and Beverages: MMPA has also been identified in asparagus, beer, and white wine.[8][9]
- Microorganisms: Certain bacteria, such as Enterobacter intermedium 60-2G, can produce MMPA.[8] It is also an intermediate in methionine metabolism in mammals and microorganisms.[8][10]

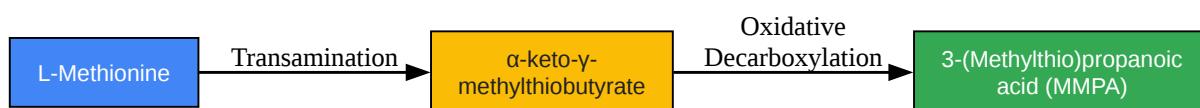
#### Quantitative Data:

The concentration of MMPA and its esters can vary significantly depending on the source and conditions.

Compound	Natural Source	Concentration	Reference
3-(Methylthio)propanoic acid	Asparagus	up to 0.05 mg/kg	[9]
3-(Methylthio)propanoic acid	Beer	up to 0.03 mg/kg	[9]
Methyl 3-(methylthio)propionate	Pineapple	Major ester component	

#### Biosynthesis:

MMPA is a product of the catabolism of the essential amino acid L-methionine. The primary pathway involves the transamination of methionine to  $\alpha$ -keto- $\gamma$ -methylthiobutyrate, which is then oxidatively decarboxylated to form MMPA.[8][10]



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Biosynthesis of MMPA from L-methionine.

# Nitropropanoic Acid Derivatives

## 3-Nitropropanoic Acid (3-NPA)

Natural Occurrence: 3-Nitropropanoic acid (3-NPA) is a mycotoxin produced by a number of fungi and is also found in some leguminous plants.[11][12][13]

- Fungi: It is produced by various species of *Aspergillus*, *Penicillium*, and other fungi.[11] It can be found in moldy sugarcane and some Japanese fermented foods like miso and soy sauce. [13]
- Plants: 3-NPA and its derivatives are frequently found in the Fabaceae family, in genera such as *Astragalus*, *Coronilla*, *Indigofera*, *Lotus*, and *Securigera*.[14]

Quantitative Data:

Compound	Natural Source	Concentration	Reference
3-NPA	<i>Securigera varia</i>	0.5–1.0 g/100 g	[14]
3-NPA	<i>Lotus corniculatus</i>	Trace quantities (<25 ng/ml)	[14]

Biological Activity: 3-NPA is a potent neurotoxin that acts as an irreversible inhibitor of succinate dehydrogenase (Complex II) in the mitochondrial electron transport chain.[11][12][13] This inhibition leads to mitochondrial dysfunction and is used in research to model neurodegenerative diseases like Huntington's disease.[13][15]

Biosynthesis in Fungi:

The biosynthetic pathway of 3-NPA in the fungus *Aspergillus oryzae* has been recently uncovered. It involves a biosynthetic gene cluster (BGC) that encodes an amine oxidase (NpaA) and a decarboxylase (NpaB).[11][16][17] The pathway starts from L-aspartate.

Fungal biosynthesis of 3-NPA.

Experimental Protocols:

### Extraction and Quantification of 3-NPA from Plant Material:

- Sample Preparation: Freeze-dried plant material is used.
- Extraction: The aglycones are released from their conjugated forms and extracted with water at room temperature with shaking for 24 hours.[18]
- Analysis: The extracted 3-NPA is analyzed by HPLC-UV at 210 nm.[18]

### Detection of 3-NPA in Bovine Urine:

- Extraction: A rapid ethyl acetate extraction is performed on the urine sample.
- Analysis: The extract is analyzed by reverse-phase HPLC. A colorimetric method can also be used for rapid detection.[19]

## Conclusion

While **3,3-dimethoxypropanoic acid** has not been identified as a naturally occurring compound based on the available literature, a diverse array of other substituted propanoic acid derivatives are present in nature. These compounds, found in plants, fungi, and bacteria, exhibit a wide range of biological activities, from flavor components to potent toxins. The information compiled in this guide, including their natural sources, quantitative data, biosynthetic pathways, and experimental protocols, provides a solid foundation for further research into the chemistry, biology, and potential applications of these fascinating molecules. The detailed methodologies and signaling pathway diagrams offer practical tools for scientists and professionals engaged in natural product research and drug development.

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